

Technical Guide: Solubility and Storage of 5'-O-DMT-Bz-rC

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Compound of Interest

Compound Name: 5'-O-DMT-Bz-rC

Cat. No.: B1140002

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This in-depth technical guide provides comprehensive information on the solubility and proper storage conditions for **5'-O-DMT-Bz-rC** (5'-O-(4,4'-Dimethoxytrityl)-N⁴-benzoyl-2'-O-benzoyl-cytidine), a modified nucleoside crucial for the synthesis of DNA and RNA. Adherence to these guidelines is essential to ensure the integrity and efficacy of the compound in research and drug development applications.

Solubility Data

The solubility of **5'-O-DMT-Bz-rC** is a critical factor for its effective use in various experimental settings. Quantitative data for its solubility in Dimethyl Sulfoxide (DMSO) has been established, while its solubility in other organic solvents is qualitative, based on its common use in oligonucleotide synthesis.

Table 1: Solubility of **5'-O-DMT-Bz-rC**

Solvent	Concentration	Observations
Dimethyl Sulfoxide (DMSO)	100 mg/mL (153.92 mM)	Requires sonication for complete dissolution. It is recommended to use newly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by moisture. [1]
Acetonitrile	Soluble	Commonly used as a solvent for nucleoside phosphoramidites during oligonucleotide synthesis. [2]
Dichloromethane	Soluble	A suitable solvent for dissolving protected trinucleotides, suggesting compatibility.
Tetrahydrofuran (THF)	Soluble	Used as a solvent for capping solutions in oligonucleotide synthesis. [2]

Storage and Stability

Proper storage is paramount to prevent the degradation of **5'-O-DMT-Bz-rC**. The dimethoxytrityl (DMT) group is sensitive to acidic conditions, and the benzoyl protecting group can be labile under certain conditions.

Table 2: Recommended Storage Conditions for **5'-O-DMT-Bz-rC**

Format	Storage Temperature	Duration	Additional Precautions
Solid (Powder)	4°C	2 years	Protect from light. [3]
Solid (Powder)	-20°C	3 years	Protect from light.
Stock Solution in DMSO	-20°C	1 month	Protect from light. Aliquot to avoid repeated freeze-thaw cycles. [1]
Stock Solution in DMSO	-80°C	6 months	Protect from light. Aliquot to avoid repeated freeze-thaw cycles. [1]

Experimental Protocols

This section outlines detailed methodologies for the preparation of stock solutions of **5'-O-DMT-Bz-rC**.

Preparation of a 100 mg/mL Stock Solution in DMSO

Materials:

- **5'-O-DMT-Bz-rC** solid
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened bottle
- Sterile, RNase-free microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

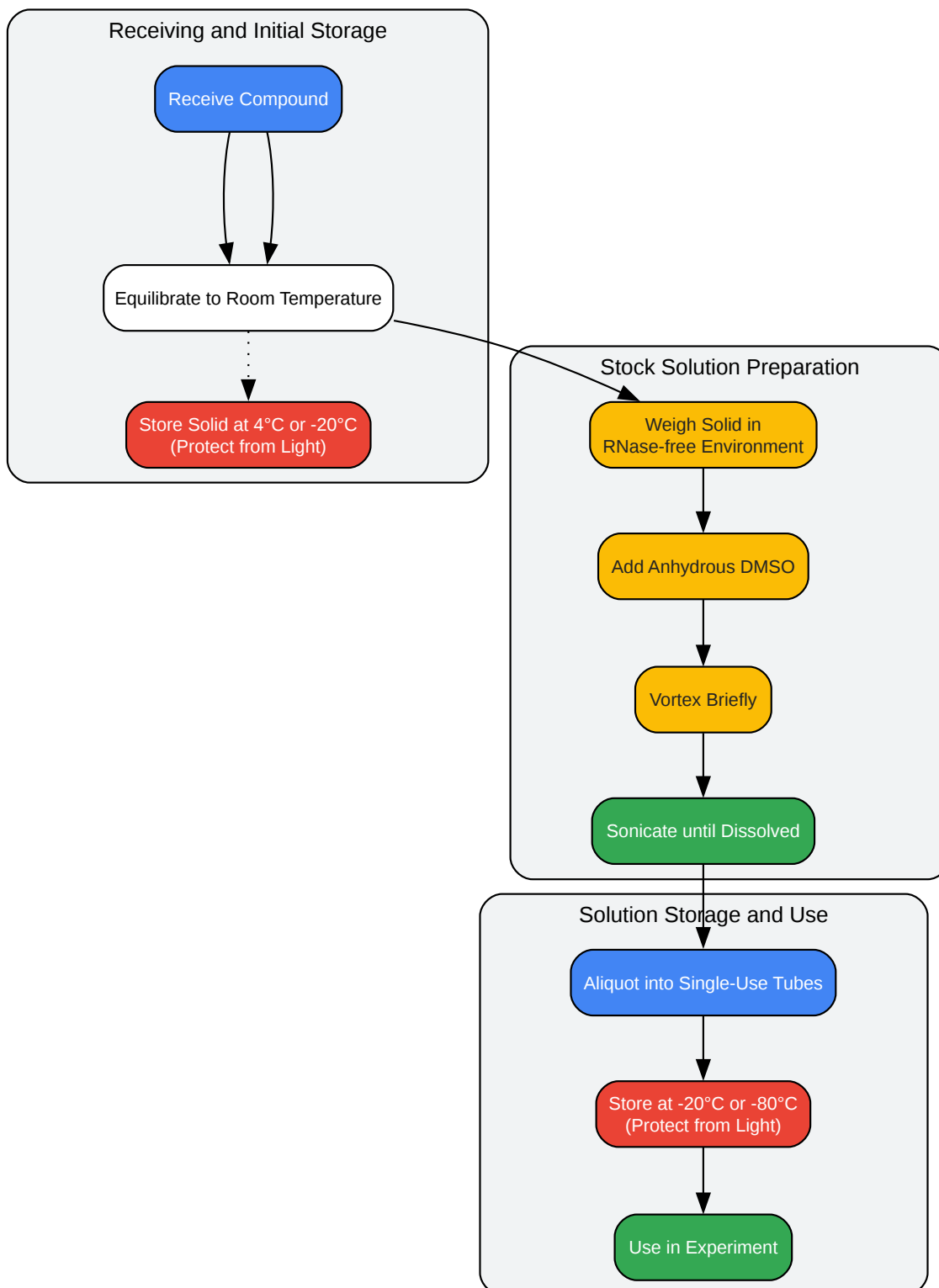
Protocol:

- Pre-weighing: Allow the vial of solid **5'-O-DMT-Bz-rC** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: In a sterile, RNase-free environment, weigh the desired amount of **5'-O-DMT-Bz-rC** into a suitable tube or vial.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 100 mg/mL.
- Initial Mixing: Briefly vortex the solution to suspend the solid.
- Sonication: Place the tube or vial in an ultrasonic water bath. Sonicate for 5-10 minutes, or until the solid is completely dissolved.^[1] The solution should be clear.
- Aliquoting: To prevent degradation from multiple freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, RNase-free tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Always protect the solutions from light.

Workflow and Logical Relationships

The following diagram illustrates the recommended workflow for handling, dissolving, and storing **5'-O-DMT-Bz-rC** to maintain its quality and stability.

Workflow for Handling 5'-O-DMT-Bz-rC

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Caption: Workflow for the proper handling and preparation of **5'-O-DMT-Bz-rC** stock solutions.

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